

An In-depth Technical Guide to the Chemical Structure and Stereochemistry of Enfumafungin

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Compound of Interest

Compound Name: *Enfumafungin*

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Introduction

Enfumafungin is a naturally occurring triterpene glycoside that has garnered significant interest in the field of antifungal drug development.[1][2] Isolated from the endophytic fungus *Hormonema carpetanum*, it exhibits potent activity against a broad range of fungal pathogens, including clinically relevant species such as *Candida* and *Aspergillus*. [1][3][4] Its unique mode of action, targeting the fungal cell wall through the inhibition of (1,3)- β -D-glucan synthase, has made it a valuable lead compound for the development of new antifungal agents.[1][5][6] This technical guide provides a comprehensive overview of the chemical structure and stereochemistry of **enfumafungin**, along with the experimental methodologies employed for its characterization.

Chemical Structure

Enfumafungin is classified as a fernene-type triterpenoid, a class of natural products characterized by a specific pentacyclic carbon skeleton.[7] Its structure is distinguished by the presence of a glycosidic linkage to a glucose moiety and several key functional groups that are crucial for its biological activity.

The core structure of **enfumafungin** consists of a pentacyclic triterpene backbone.[8] This aglycone is attached to a β -D-glucopyranosyl unit at the C-3 position via an O-glycosidic bond. [7][8] Other notable structural features include an acetate group at the C-2 position, a

carboxylic acid at C-19, and a hemiacetal functionality involving the E-ring.[7][8] The molecular formula of **enfumafungin** is $C_{38}H_{60}O_{12}$. [5][9]

Table 1: Physicochemical and Structural Properties of **Enfumafungin**

Property	Value	Reference
Molecular Formula	$C_{38}H_{60}O_{12}$	[5][9]
Molecular Weight	708.88 g/mol	[9][10]
Class	Triterpene Glycoside	[1][5]
Core Skeleton	Fernene-type	[7]
Key Functional Groups	Glucose unit, Acetate group, Hemiacetal, Carboxylic acid	[7]

Stereochemistry and Hemiacetal Epimerization

A critical aspect of **enfumafungin**'s stereochemistry is the presence of a hemiacetal moiety, which leads to the existence of two interconverting epimers at the C-25 position (25S and 25R). [2][8] This epimerization occurs due to the chemical lability of the hemiacetal group, which can undergo ring-opening and closing in solution.[8] This dynamic equilibrium complicates purification and structural analysis, as evidenced by the appearance of duplicated signals in NMR spectra.[8] The primary structure of the major component and the relative stereochemistry were determined through extensive NMR analysis and by comparison with related compounds, as well as through the preparation of methylacetal derivatives to lock the conformation.[2][5]

Experimental Protocols for Structural Elucidation

The determination of **enfumafungin**'s complex structure required a combination of spectroscopic techniques and chemical derivatization.

Isolation and Purification

Enfumafungin is typically isolated from fermentations of *Hormonema* sp.[2][5] The process generally involves:

- Extraction: The fermentation broth is extracted with an organic solvent such as methyl ethyl ketone.[5]
- Partitioning and Chromatography: The crude extract is then subjected to partitioning and multiple rounds of chromatography, including high-performance liquid chromatography (HPLC), to isolate the active compound.[5]

Spectroscopic Analysis

- Mass Spectrometry (MS): High-resolution Fast Atom Bombardment Mass Spectrometry (FAB-MS) was instrumental in determining the molecular formula of **enfumafungin** as $C_{38}H_{60}O_{12}$. [5] Mass spectral fragmentation patterns also provided initial evidence for the presence of a hexose sugar and an acetate moiety.[5]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: A comprehensive suite of one- and two-dimensional NMR experiments was employed to elucidate the atom connectivity and relative stereochemistry. The observation of doubled signals in 1H and ^{13}C NMR spectra was a key indicator of the presence of interconverting epimers.[8] While specific acquisition parameters are not detailed in the cited literature, standard experiments would have included 1H , ^{13}C , COSY, HSQC, and HMBC to establish the carbon skeleton and the positions of functional groups. The structure was further confirmed by comparing the spectral data with those of known related compounds.[2][7]

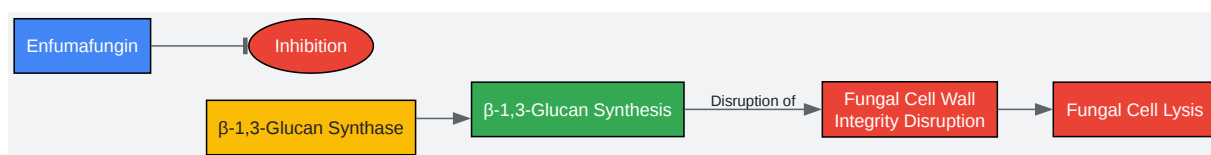
Chemical Derivatization

To overcome the challenges posed by the hemiacetal epimerization and to confirm the relative stereochemistry, methylacetal derivatives of **enfumafungin** were prepared.[2][5] This chemical modification stabilizes the anomeric center, allowing for unambiguous structural assignment through spectroscopic analysis of the individual, non-interconverting diastereomers.[2]

Mechanism of Action and Signaling Pathway

Enfumafungin exerts its antifungal effect by specifically inhibiting the enzyme (1,3)- β -D-glucan synthase.[1][5][6] This enzyme is essential for the biosynthesis of β -glucan, a critical component of the fungal cell wall that provides structural integrity.[8][11] By inhibiting this enzyme, **enfumafungin** disrupts cell wall synthesis, leading to osmotic instability and ultimately fungal cell death.[6] It is important to note that **enfumafungin** appears to bind to a different site

on the glucan synthase complex than the echinocandin class of antifungals, which also target this enzyme.[7]

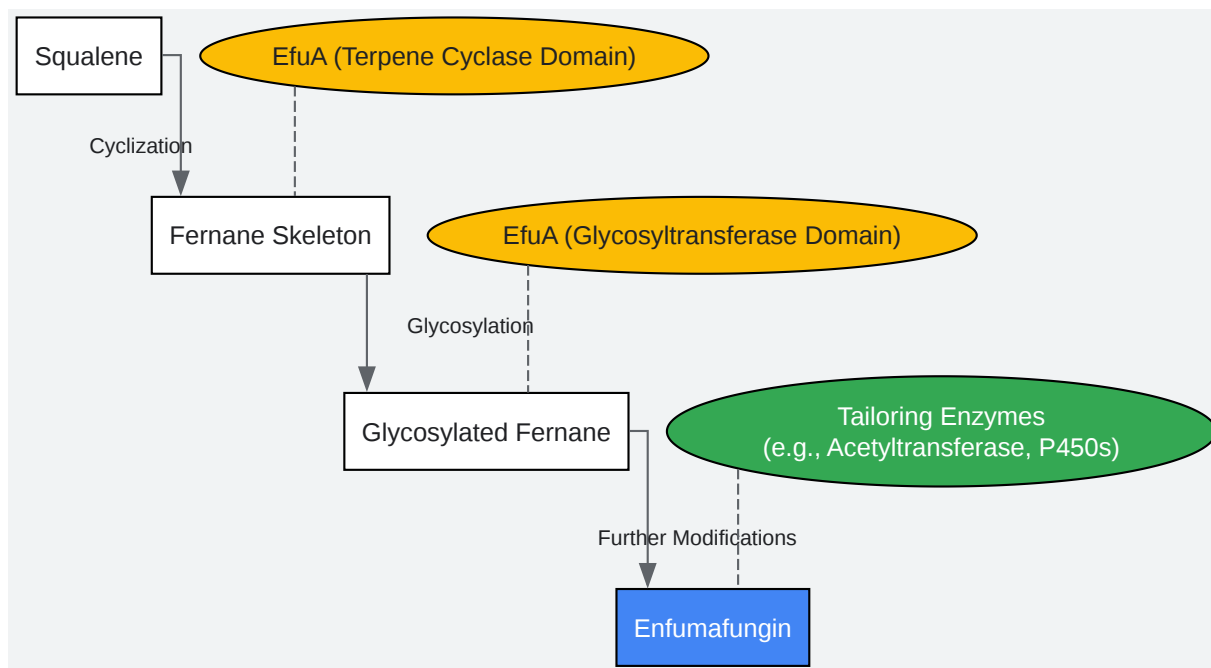


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Caption: Mechanism of action of **Enfumafungin**.

Biosynthesis of Enfumafungin

The biosynthesis of **enfumafungin** begins with the cyclization of squalene, a common precursor for triterpenoids.[7] A key enzyme in this pathway is the **enfumafungin** synthase (efuA), a novel multifunctional enzyme that possesses both a terpene cyclase and a glycosyltransferase domain.[7][12] The terpene cyclase domain catalyzes the formation of the fernane skeleton, while the glycosyltransferase domain attaches the glucose moiety.[7][12] Subsequent modifications, including acetylation and oxidative cleavage of the E-ring, are carried out by other enzymes in the biosynthetic gene cluster to yield the final **enfumafungin** molecule.[7][12]

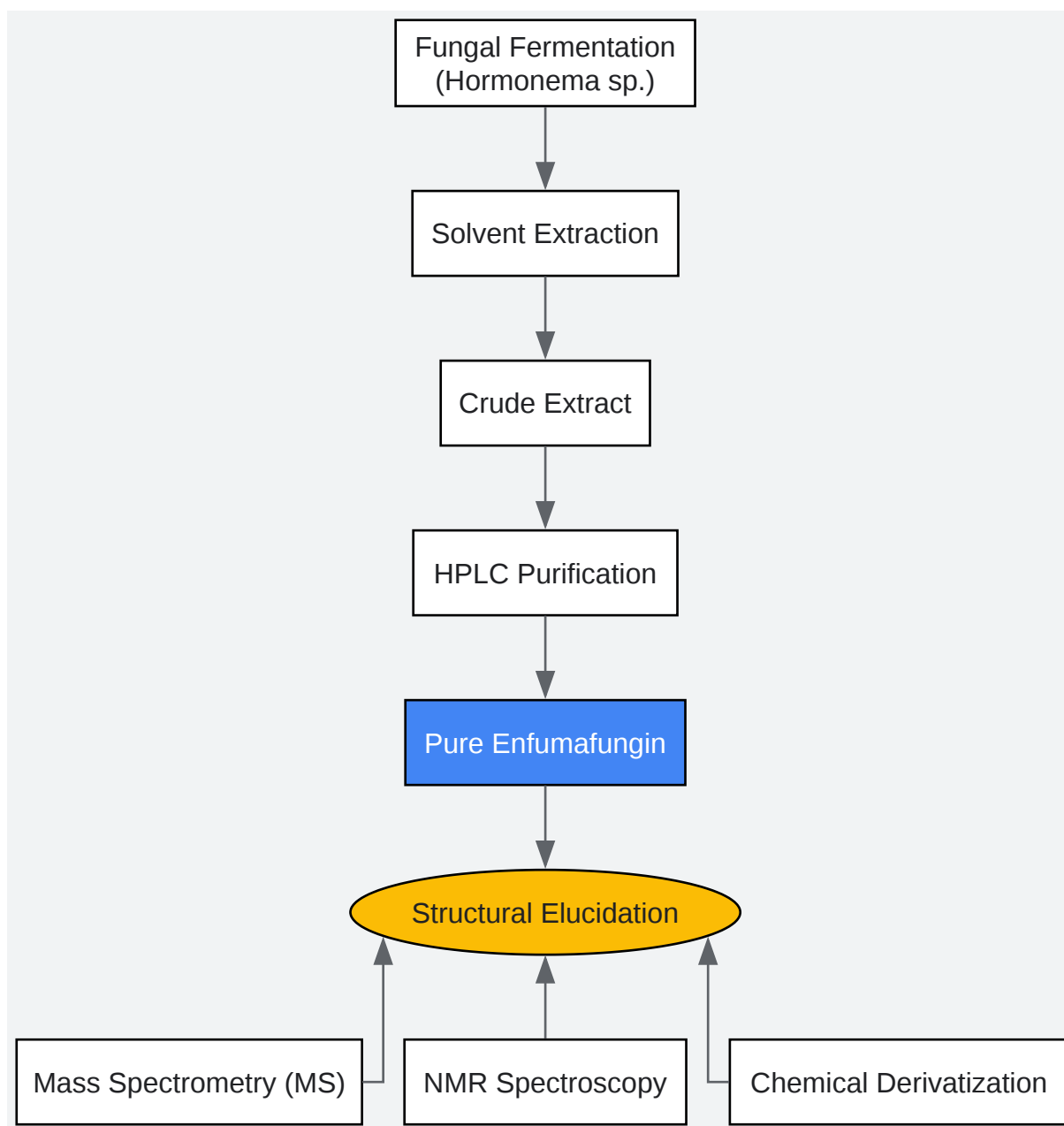


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Caption: Proposed biosynthetic pathway of **Enfumafungin**.

Experimental Workflow: Isolation and Identification

The following diagram outlines a typical workflow for the isolation and structural characterization of **enfumafungin** from a fungal fermentation.



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Caption: Experimental workflow for **Enfumafungin**.

Conclusion

Enfumafungin possesses a complex and fascinating chemical structure, characterized by a fernane-type triterpene core, a glucose moiety, and a dynamic hemiacetal functionality. The elucidation of its structure and stereochemistry has been a challenging endeavor, requiring a sophisticated combination of spectroscopic and chemical methods. A thorough understanding

of its structural features is paramount for the rational design and semi-synthesis of novel derivatives with improved pharmacokinetic and pharmacodynamic properties, as exemplified by the development of the clinical candidate ibrexafungerp.[7][12] The continued study of **enfumafungin** and its analogs holds great promise for the development of the next generation of antifungal therapeutics.

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